

# Application Notes & Protocols: Antiviral Screening for Imidazo[1,2-a]pyridine Derivatives

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## Compound of Interest

Compound Name: 2-Phenylimidazo[1,2-A]pyridine-3-carboxylic acid

Cat. No.: B040731

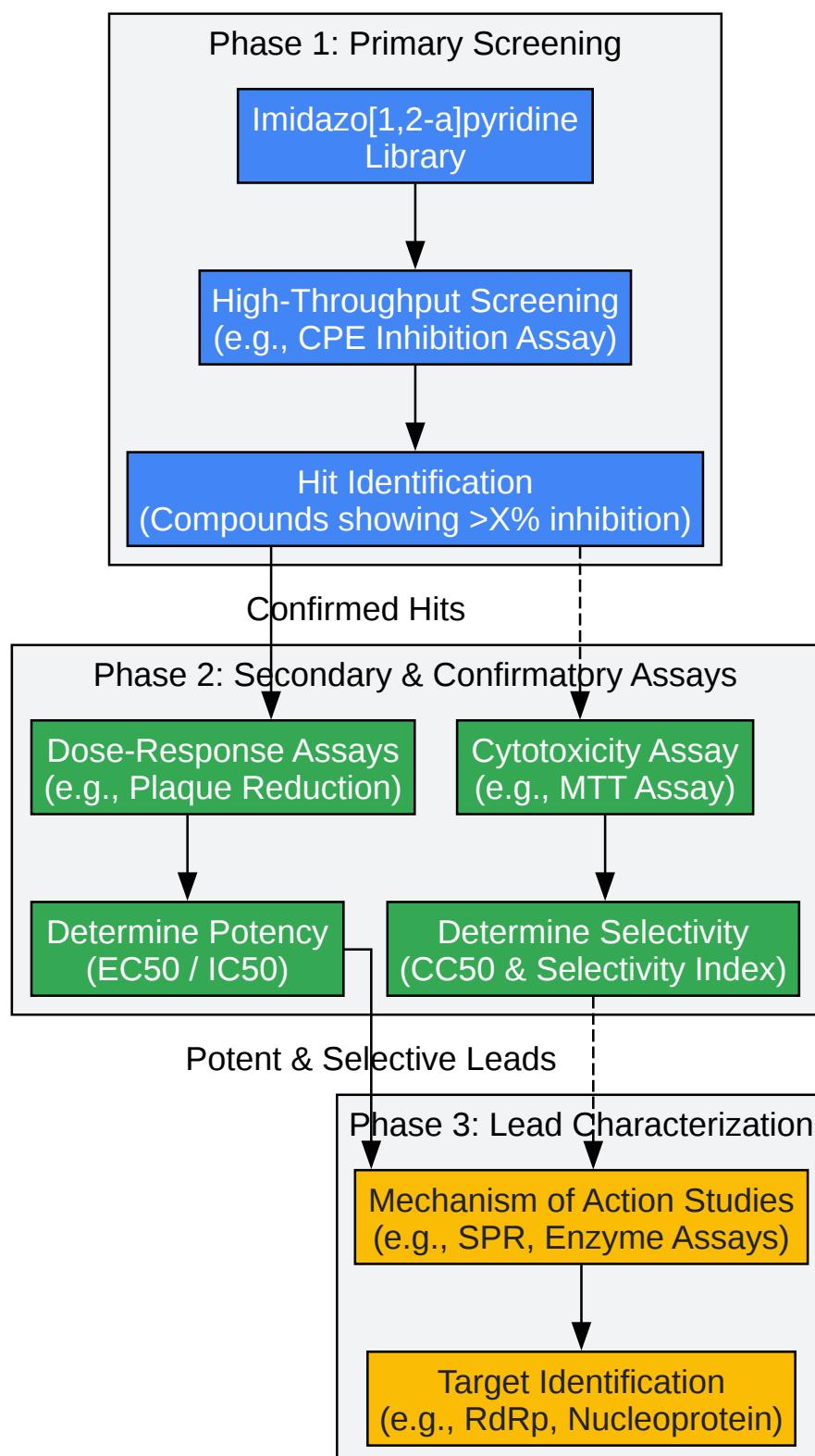
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## Introduction

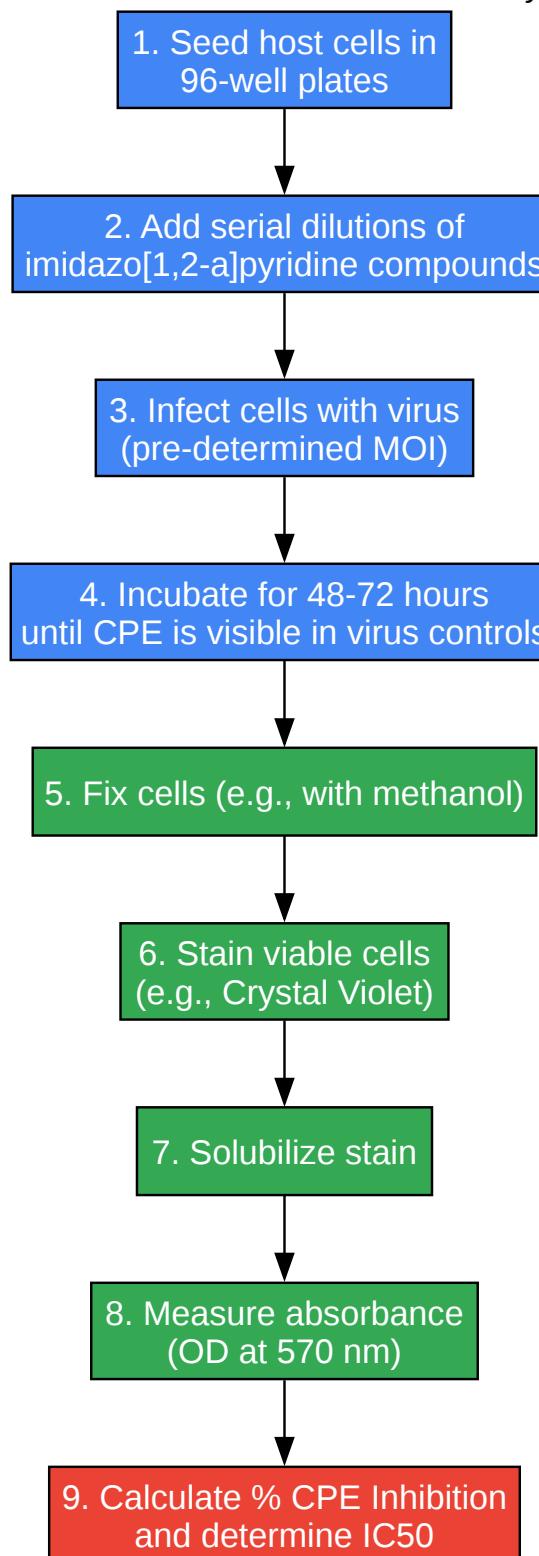
The imidazo[1,2-a]pyridine scaffold is recognized as a privileged structure in medicinal chemistry, with derivatives exhibiting a wide range of biological activities, including antiviral, anticancer, and anti-inflammatory properties.<sup>[1][2]</sup> Several compounds from this class have shown potent activity against a variety of viruses, such as influenza, human cytomegalovirus (HCMV), varicella-zoster virus (VZV), and HIV.<sup>[2][3][4]</sup> This document provides detailed application notes and standardized protocols for the initial screening and characterization of novel imidazo[1,2-a]pyridine derivatives for antiviral activity, intended for researchers in drug discovery and virology.

## General Antiviral Screening Workflow

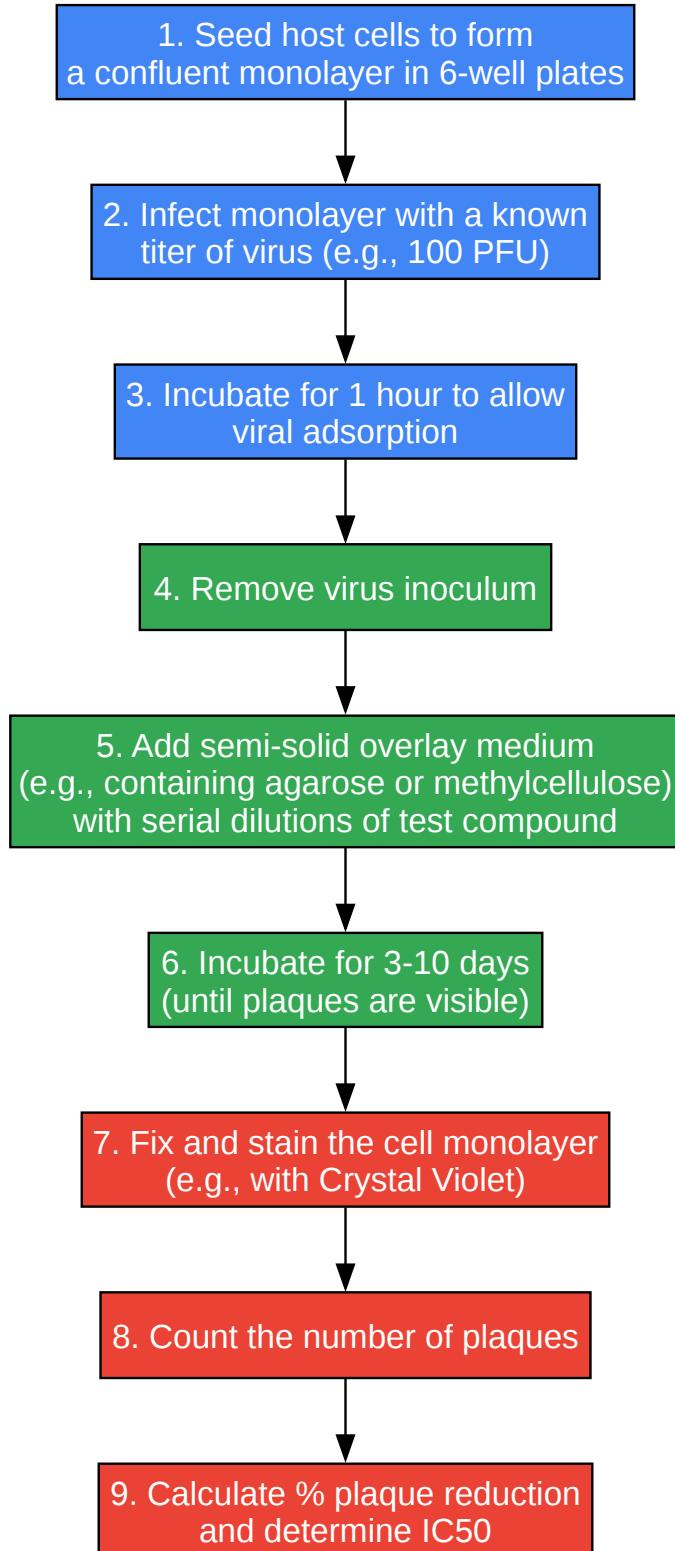
The discovery of novel antiviral agents follows a structured, multi-step process. The workflow begins with a high-throughput primary screen to identify initial "hits" from a compound library. These hits are then subjected to more rigorous secondary assays to confirm their activity and determine their potency and selectivity. Finally, lead compounds are investigated in mechanism-of-action studies to elucidate their specific molecular targets.

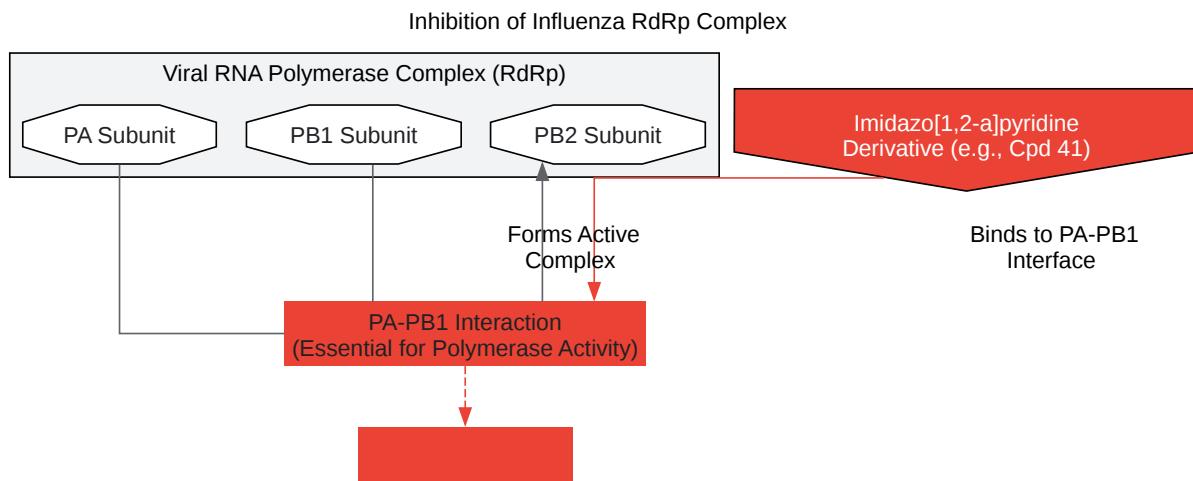


## Workflow for CPE Inhibition Assay



## Workflow for Plaque Reduction Assay





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## References

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- 2. Synthesis, crystal structure, and antiviral evaluation of new imidazopyridine-schiff base derivatives: in vitro and in silico anti-HIV studies - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Discovery of imidazo[1,2-a]pyridine derivatives as potent anti-influenza agents: SPR affinity-based screening and structure-activity relationship study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Synthesis of imidazo[1,2-a]pyridines as antiviral agents - PubMed [pubmed.ncbi.nlm.nih.gov]

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